

thermodynamic stability of Xenon difluoride

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Compound of Interest

Compound Name: Xenon difluoride

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An In-depth Technical Guide on the Thermodynamic Stability of **Xenon Difluoride**

Introduction

Xenon difluoride (XeF₂) is a white, crystalline solid and one of the most stable compounds of xenon, a noble gas once thought to be chemically inert.^{[1][2]} First synthesized in 1962, its existence challenged and expanded the traditional understanding of chemical bonding and reactivity.^{[1][3]} As a powerful yet manageable fluorinating agent, XeF₂ has found applications in various fields, from organic synthesis to silicon etching in the fabrication of microelectromechanical systems (MEMS).^{[1][4]} Its utility is intrinsically linked to its thermodynamic properties, which define its stability, reactivity, and decomposition pathways. This guide provides a detailed examination of the thermodynamic stability of XeF₂, intended for researchers, scientists, and professionals in drug development who may utilize its unique chemical properties.

Core Thermodynamic Data

The thermodynamic stability of a compound is quantitatively described by several key parameters, primarily its enthalpy of formation and bond energies. XeF₂ is thermodynamically stable with respect to its constituent elements, xenon and fluorine gas, as indicated by its negative enthalpy of formation.^{[5][6]} However, the individual Xe-F bonds are relatively weak, contributing to its high reactivity as a fluorinating agent.^[1]

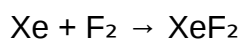
A summary of the key thermodynamic and physical properties of **Xenon difluoride** is presented below.

Property	Value	Unit
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-108	$\text{kJ}\cdot\text{mol}^{-1}$
Total Bond Energy	267.8	$\text{kJ}\cdot\text{mol}^{-1}$
First Bond Dissociation Energy ($\text{XeF}_2 \rightarrow \text{XeF} + \text{F}$)	184.1	$\text{kJ}\cdot\text{mol}^{-1}$
Second Bond Dissociation Energy ($\text{XeF} \rightarrow \text{Xe} + \text{F}$)	83.68	$\text{kJ}\cdot\text{mol}^{-1}$
Average Xe-F Bond Dissociation Enthalpy	~132	$\text{kJ}\cdot\text{mol}^{-1}$
Molar Mass	169.290	$\text{g}\cdot\text{mol}^{-1}$
Melting Point	128.6	$^\circ\text{C}$
Decomposition Temperature	600	$^\circ\text{C}$
Molecular Geometry	Linear	
Xe-F Bond Length (Vapor Phase)	197.73 ± 0.15	pm
Xe-F Bond Length (Solid Phase)	200	pm

Data sourced from references:[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Synthesis and Formation

The formation of XeF_2 is an exothermic process, consistent with its negative enthalpy of formation. The synthesis is typically achieved through the direct reaction of xenon and fluorine gases.[\[1\]](#)

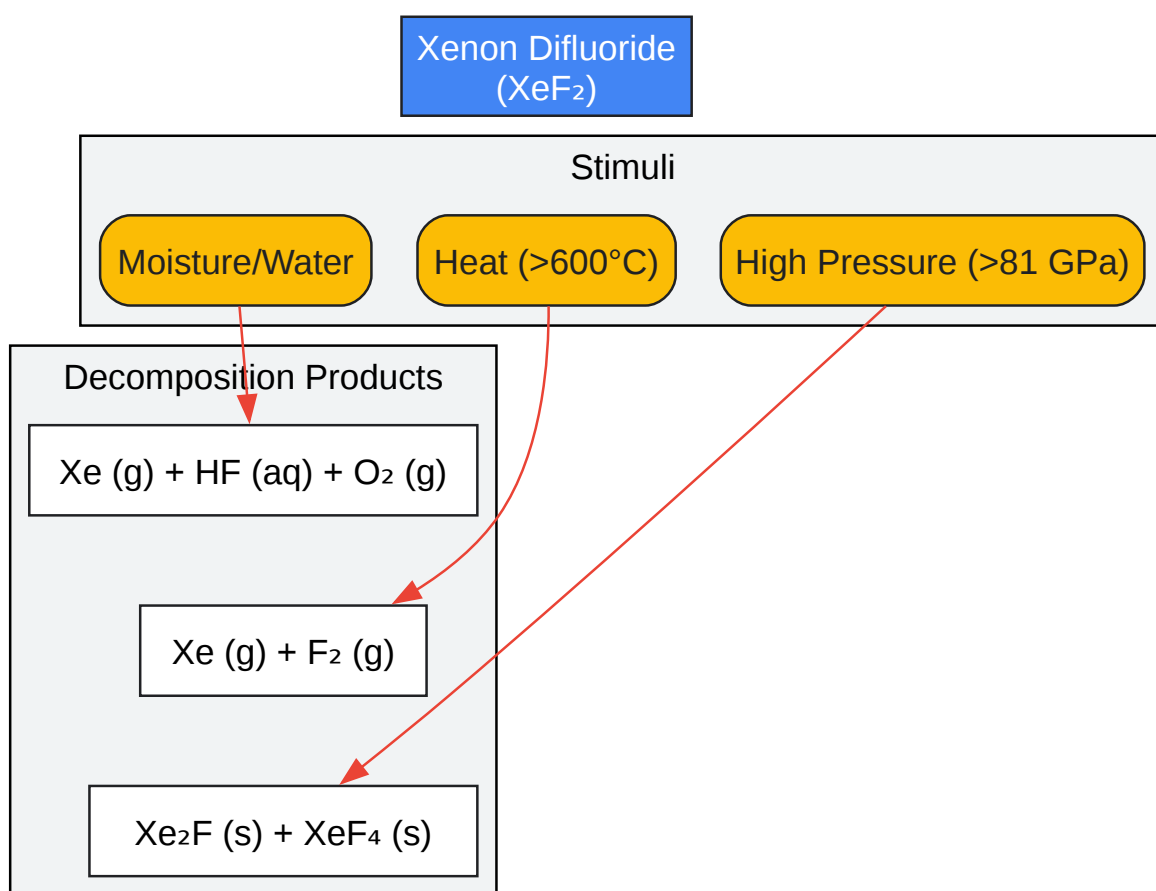
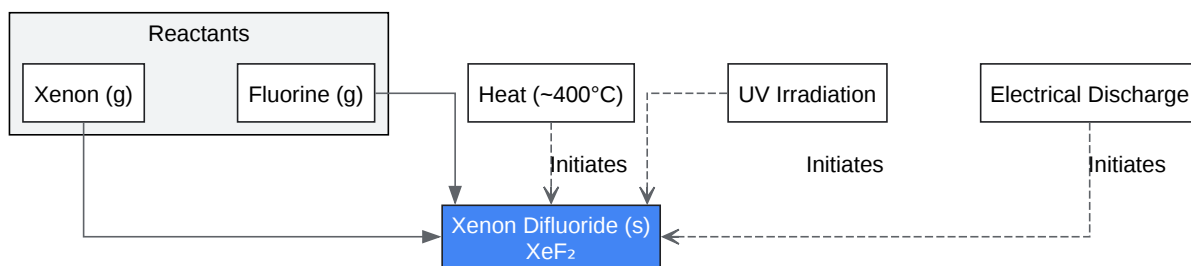


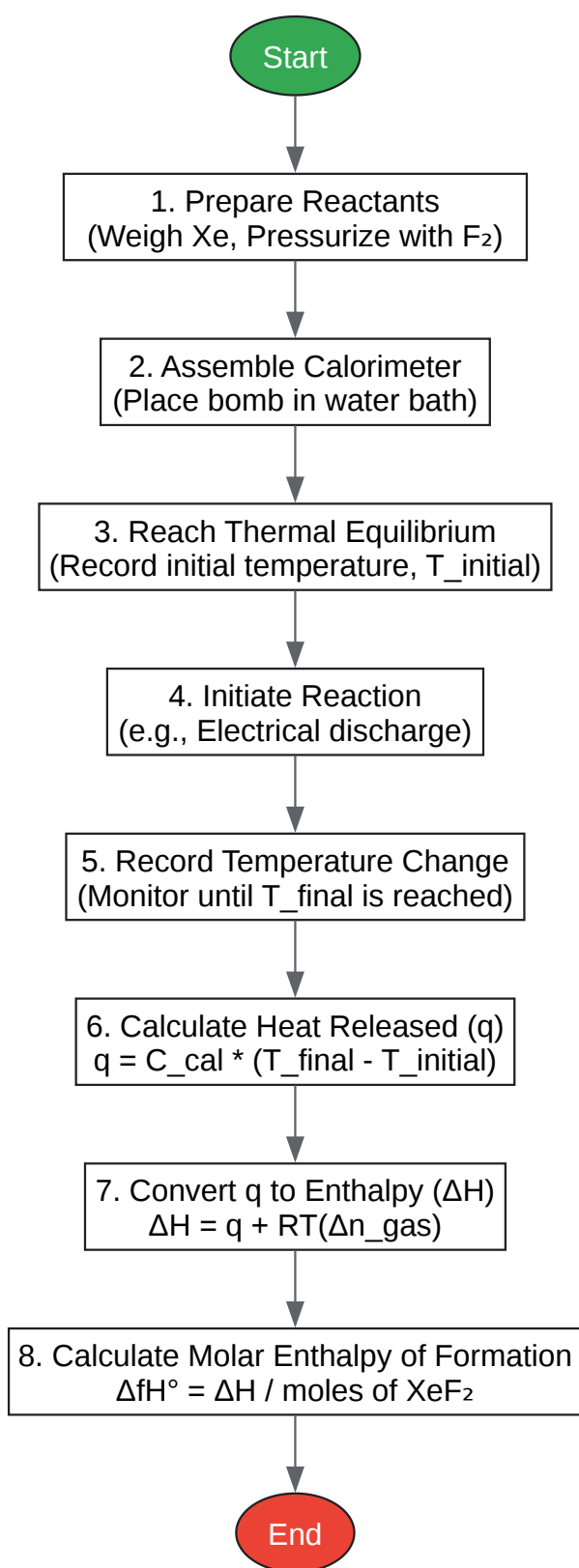
This reaction can be initiated under several conditions:

- Thermal Activation: Heating a mixture of xenon and fluorine (typically in a 2:1 molar ratio to prevent the formation of higher fluorides) to around 400°C in a sealed nickel vessel.[\[3\]](#)[\[12\]](#)
- Photochemical Activation: Exposing a mixture of xenon and fluorine gases at low pressure to ultraviolet (UV) light.[\[1\]](#)[\[13\]](#) This method was used in one of the earliest successful syntheses.[\[1\]](#)
- Electrical Discharge: Passing an electrical discharge through a mixture of the reactant gases.[\[1\]](#)

The product, a white solid, is purified by fractional distillation or selective condensation.[\[1\]](#)

Another preparative method involves the reaction of xenon with dioxygen difluoride (O_2F_2) at approximately -118°C.[\[3\]](#)[\[12\]](#)





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